

# safety and handling of (1-Benzylpyrrolidin-2-yl)methanol

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## Compound of Interest

Compound Name: (1-Benzylpyrrolidin-2-yl)methanol

Cat. No.: B1580416

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An In-Depth Technical Guide to the Safe Handling of **(1-Benzylpyrrolidin-2-yl)methanol** for Research and Development Applications

## Executive Summary

**(1-Benzylpyrrolidin-2-yl)methanol** is a chiral building block utilized in synthetic chemistry. As a substituted pyrrolidine derivative, its handling in a research and development setting demands a comprehensive understanding of its specific hazard profile and the implementation of rigorous safety protocols. This guide provides an in-depth analysis of the compound's physicochemical properties, associated hazards, and the necessary control measures to ensure the safety of laboratory personnel. The core safety concerns stem from its classification as a skin, eye, and respiratory irritant. This document outlines detailed, field-proven protocols for routine handling, personal protective equipment (PPE) selection, emergency response, and proper disposal, grounded in established chemical safety principles. The objective is to empower researchers, scientists, and drug development professionals with the expertise to manage the risks associated with this compound effectively.

## Chemical & Physical Identity

A precise understanding of a compound's identity and physical properties is the foundation of a robust safety assessment. These parameters dictate its behavior under various laboratory conditions, influencing storage, handling, and emergency response strategies.

## Nomenclature and Identifiers

Identifier	Value	Source(s)
Primary Name	(1-Benzylpyrrolidin-2-yl)methanol	<a href="#">[1]</a>
Synonym(s)	N-Benzyl-prolinol, 1-Benzyl-2-pyrrolidinemethanol	<a href="#">[2]</a>
CAS Number	67131-44-6 (unspecified); 53912-80-4 (S-enantiomer)	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	<a href="#">[3]</a>
Molecular Weight	191.27 g/mol	<a href="#">[1]</a>
InChI Key	ZAIQBJPTOXDDKA-UHFFFAOYSA-N	

## Key Physicochemical Properties

Property	Value	Significance for Handling & Safety	Source(s)
Physical Form	Liquid	Affects potential for splashes and aerosolization.	
Boiling Point	115-120 °C @ 0.5 mmHg	Low volatility under standard conditions reduces inhalation risk, but heating increases it.	[4]
Density	1.08 g/mL at 25 °C	Heavier than water; relevant for spill cleanup.	[4]
Flash Point	110 °C (230 °F) - closed cup	Classified as a combustible liquid (Storage Class 10). Not a fire hazard at ambient lab temperatures but ignition sources should be controlled when heating.	[4]
Water Solubility	Data not widely available, but likely sparingly soluble.	Affects choice of spill cleanup and decontamination agents.	[5]
Storage Temp.	2-8°C recommended, inert atmosphere	Refrigeration and inert atmosphere help maintain chemical integrity and prevent degradation.	[2][3]

## Hazard Identification and Risk Assessment

**(1-Benzylpyrrolidin-2-yl)methanol** is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary risks are irritant in nature, targeting the skin, eyes, and respiratory system upon direct contact or inhalation.

## GHS Classification and Hazard Statements

GHS Classification	Code	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.
Water Hazard Class	WGK 3	N/A	Severely hazardous to water.

## Causality of Hazards

The irritant properties of **(1-Benzylpyrrolidin-2-yl)methanol** can be attributed to its molecular structure. The tertiary amine of the pyrrolidine ring can be mildly alkaline and may disrupt the acid mantle of the skin, leading to irritation. The primary alcohol (methanol) group can also contribute to defatting and irritation of skin and mucous membranes. The benzyl group increases lipophilicity, potentially facilitating absorption through the skin.

## Primary Routes of Exposure and Symptoms

- Dermal Contact: Redness, itching, inflammation, and potential pain. Prolonged contact may lead to more severe irritation.<sup>[6]</sup>
- Eye Contact: Significant pain, redness, watering, and inflammation. Corneal injury is possible if not promptly and thoroughly rinsed.<sup>[6]</sup>
- Inhalation: Irritation of the nose, throat, and lungs, leading to coughing, sneezing, and shortness of breath.<sup>[6]</sup>

- Ingestion: While less common in a laboratory setting, ingestion may cause irritation to the gastrointestinal tract. Some sources also list H302 (Harmful if swallowed).

## Exposure Control & Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls, administrative procedures, and appropriate PPE is essential for minimizing exposure.

### Engineering Controls

- Chemical Fume Hood: All handling of open containers, including weighing, transferring, and reactions, must be conducted inside a certified chemical fume hood to control vapor and aerosol exposure.[\[7\]](#)[\[8\]](#)
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[\[7\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly.[\[5\]](#)

### Administrative Controls

- Standard Operating Procedures (SOPs): All personnel must be trained on specific, written SOPs for the handling of this compound.
- Hazard Communication: Ensure all containers are clearly labeled with the chemical identity and GHS hazard pictograms.[\[9\]](#)
- Access Control: Limit access to areas where the chemical is stored and handled to authorized and trained personnel only.

### Personal Protective Equipment (PPE) Selection Protocol

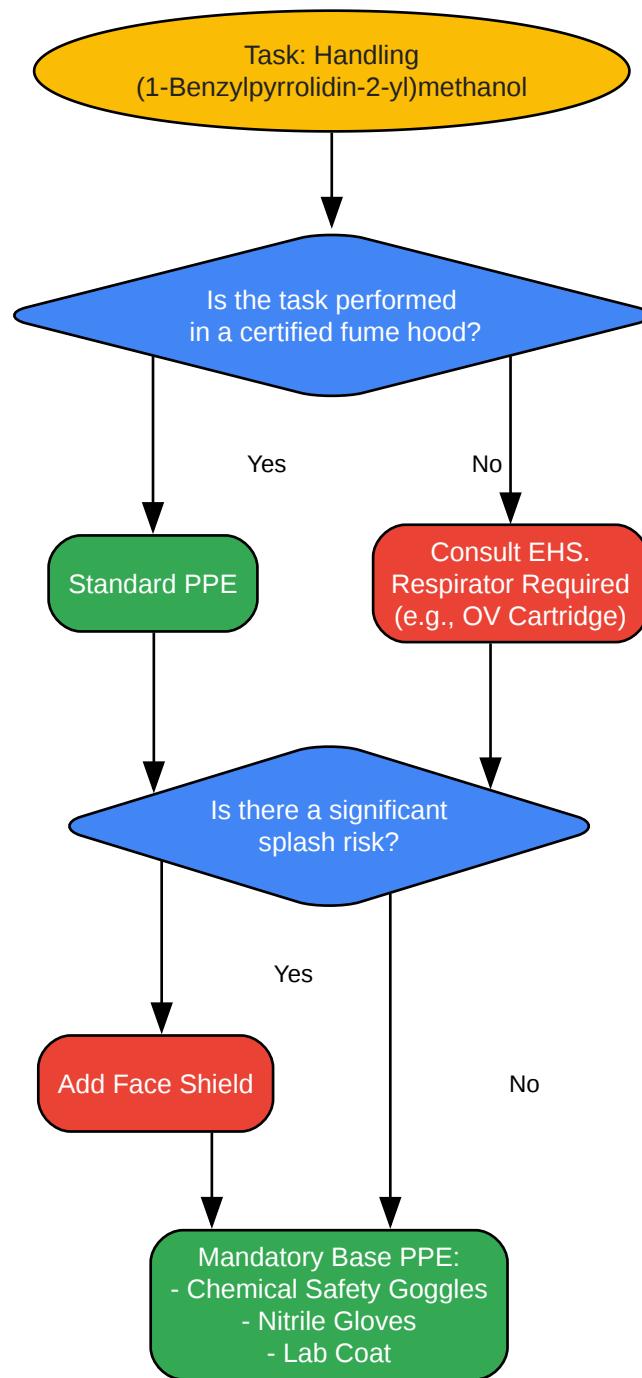
PPE is the last line of defense and must be selected based on a thorough risk assessment.

- Eye and Face Protection: Chemical safety goggles conforming to ANSI Z87.1 or EN 166 standards are mandatory. A face shield should be worn in addition to goggles when there is a

significant risk of splashing.[5][8]

- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., Nitrile, Neoprene) that have been inspected for defects before use. Use proper glove removal technique to avoid skin contact.[8] Contaminated gloves must be disposed of as chemical waste.
  - Lab Coat: A flame-resistant lab coat with full-length sleeves, buttoned completely, is required to protect skin and personal clothing.
- Respiratory Protection: Not typically required when work is performed within a certified fume hood. If engineering controls are not available or are insufficient, a NIOSH-approved respirator with an organic vapor (OV) cartridge (or ABEK type in the EU) is necessary.[4][8]

## PPE Selection Decision Workflow

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Caption: PPE selection workflow for handling the compound.

## Standard Operating Procedures for Handling & Storage

## Protocol: Safe Weighing and Transfer of (1-Benzylpyrrolidin-2-yl)methanol

- Preparation: Don all required PPE (safety goggles, nitrile gloves, lab coat) before entering the designated handling area.
- Work Area: Conduct all operations within a certified chemical fume hood. Place an absorbent, disposable bench liner on the work surface.
- Weighing: If weighing is required, tare a suitable, sealed container on the balance. Remove the container from the balance and place it in the fume hood.
- Transfer: Using a clean pipette or syringe, carefully transfer the required amount of the liquid into the tared container. Avoid splashing.
- Sealing: Immediately and securely cap the primary container and the receiving container.
- Decontamination: Decontaminate the exterior of the receiving container with a suitable solvent (e.g., 70% ethanol) and a wipe.
- Cleanup: Dispose of the used pipette/syringe and bench liner as hazardous chemical waste.
- Final Step: Remove gloves using the proper technique and wash hands thoroughly with soap and water.

## Protocol: Storage and Incompatibility

- Container: Store in the original, tightly sealed container.<sup>[6]</sup>
- Location: Store in a cool, dry, well-ventilated area designated for chemical storage, preferably in a refrigerator at 2-8°C. Store locked up.<sup>[6]</sup>
- Segregation: Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.<sup>[9]</sup>
- Labeling: Ensure the container label is legible and includes the chemical name and all relevant GHS hazard warnings.

# Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical.

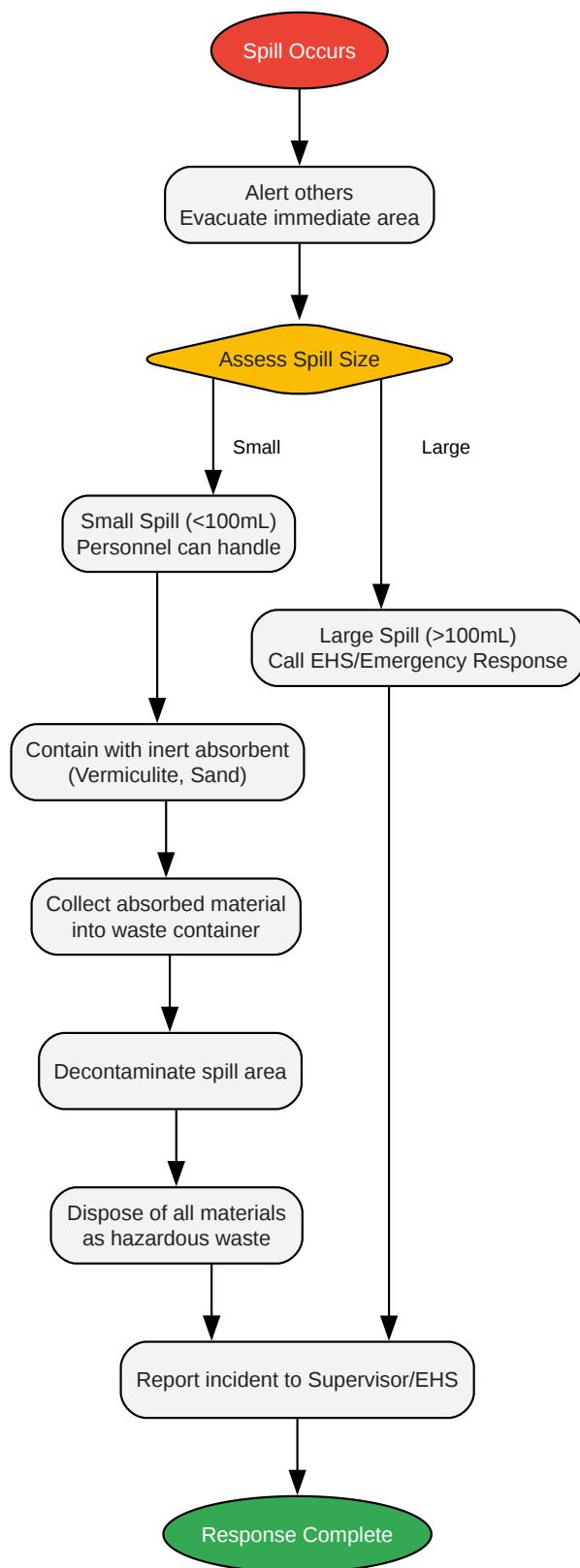
## First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	<p>1. Immediately move the affected person to fresh air. 2. If breathing is difficult, administer oxygen if trained to do so. 3. If breathing has stopped, begin artificial respiration. 4. Seek immediate medical attention.</p>	[6][10]
Skin Contact	<p>1. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. 2. Use a safety shower if the contact area is large. 3. Wash the area with soap and water. 4. Seek medical attention if irritation persists.</p>	[6][11]
Eye Contact	<p>1. Immediately flush eyes with a directed stream of water for at least 15 minutes, holding eyelids apart to ensure complete irrigation of all eye and lid tissues. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.</p>	[6][10][12]
Ingestion	<p>1. Do NOT induce vomiting. 2. Rinse the mouth thoroughly with water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.</p>	[6][13]

## Protocol: Chemical Spill Management

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For small spills (<100 mL), contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels.[\[5\]](#)
- Neutralize/Absorb: Carefully apply the absorbent material, working from the outside of the spill inwards.
- Collect: Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.[\[7\]](#)
- Decontaminate: Clean the spill area with soap and water or a suitable decontamination solution.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, wipes) as hazardous waste according to institutional and local regulations.[\[6\]](#)
- Report: Report the incident to the lab supervisor and institutional Environmental Health & Safety (EHS) department.

## Spill Response Workflow

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Caption: Decision workflow for responding to a chemical spill.

## Disposal Considerations

### Waste Characterization

Waste containing **(1-Benzylpyrrolidin-2-yl)methanol** must be treated as hazardous chemical waste. Due to its WGK 3 classification, it is considered severely hazardous to water, and release to the environment must be strictly avoided.[4][5]

### Disposal Protocol

- Collection: Collect all waste (unused product, contaminated materials) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Irritant, Combustible).
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by the institution's licensed hazardous waste management provider in accordance with all local, state, and federal regulations.[5][6] Do not dispose of down the drain.[5]

## Toxicological Profile

### Summary of Known Effects

The primary toxicological concern is its irritant effect on the skin, eyes, and respiratory system, as established by its GHS classification.[6] Systemic toxicity data is limited.

## Data Gaps and Prudent Assumptions

Detailed toxicological studies, such as chronic exposure, carcinogenicity, or reproductive toxicity, are not readily available for this compound.[8][9] In the absence of comprehensive data, a conservative approach must be taken. It should be assumed that the compound could have unknown long-term health effects, reinforcing the need to minimize all routes of exposure through the consistent use of engineering controls and PPE.

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